

# Synonyms for 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride

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An In-depth Technical Guide to **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride**

This technical guide provides a comprehensive overview of **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride**, a key monomer in the synthesis of high-performance polyimides. It is intended for researchers, scientists, and professionals in the fields of materials science and drug development. This document covers the nomenclature, chemical and physical properties, detailed synthesis protocols, and its application in polymerization to form advanced polyimide materials.

## Nomenclature and Synonyms

**2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride** is a complex organic molecule frequently used in the production of polyetherimides and polyimides.<sup>[1]</sup> Due to its intricate structure, it is known by a variety of synonyms in scientific literature and commercial applications. A comprehensive list of these alternative names is provided in Table 1 to facilitate literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride**

Identifier Type	Identifier
IUPAC Name	5-[4-[2-[4-[(1,3-dioxo-2-benzofuran-5-yl)oxy]phenyl]propan-2-yl]phenoxy]-2-benzofuran-1,3-dione[2]
CAS Number	38103-06-9[3]
Molecular Formula	C <sub>31</sub> H <sub>20</sub> O <sub>8</sub> [4]
Molecular Weight	520.49 g/mol [5]
Common Acronym	BPADA[6]
Synonyms	4,4'-(4,4'-Isopropylidenediphenoxy)bis(phthalic anhydride)[5]
Bisphenol A dianhydride[2]	
4,4'-(4,4'-Isopropylidenediphenoxy)diphthalic anhydride[5]	
4,4'-Bisphenol A diphthalic anhydride[3]	
5,5'-((Propane-2,2-diyl)bis(4,1-phenylene))bis(oxy))bis(isobenzofuran-1,3-dione)[3]	
1,3-Isobenzofurandione, 5,5'-(1-methylethylidene)bis(4,1-phenyleneoxy))bis-[2]	
4,4'-(Isopropylidene)bis(p-phenyleneoxy))diphthalic dianhydride[2]	
ULTEM Dianhydride[5]	

## Physicochemical Properties of the Monomer

BPADA is a white to light yellow crystalline powder.[5] Its physical and chemical characteristics are summarized in Table 2.

Table 2: Physicochemical Properties of **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride (BPADA)**

Property	Value
Melting Point	184-187 °C[5]
Boiling Point (Predicted)	712.3 ± 60.0 °C[5]
Density (Predicted)	1.406 ± 0.06 g/cm³[5]
Vapor Pressure	0 Pa at 25 °C[5]
Solubility	Good solubility in organic solvents like N-methyl-2-pyrrolidone (NMP), dimethylacetamide (DMAc), chloroform, and tetrahydrofuran.[1]
Sensitivity	Moisture Sensitive[5]

## Synthesis of 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride (BPADA)

The industrial-scale synthesis of BPADA can be achieved through a multi-step process starting from N-alkylphthalimide.[7] A common laboratory-scale synthesis involves the reaction of the disodium salt of bisphenol A with a halogen-substituted phthalic anhydride.[1]

### Experimental Protocol: Synthesis of BPADA

This protocol describes a representative synthesis of BPADA.

#### Materials:

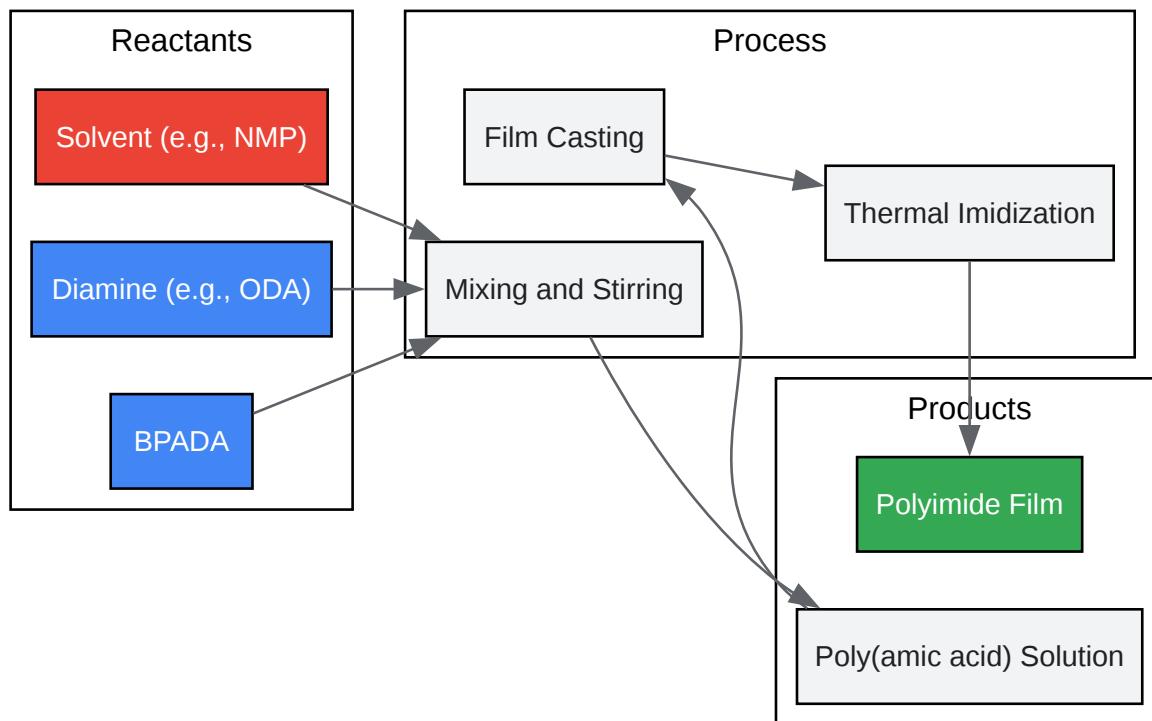
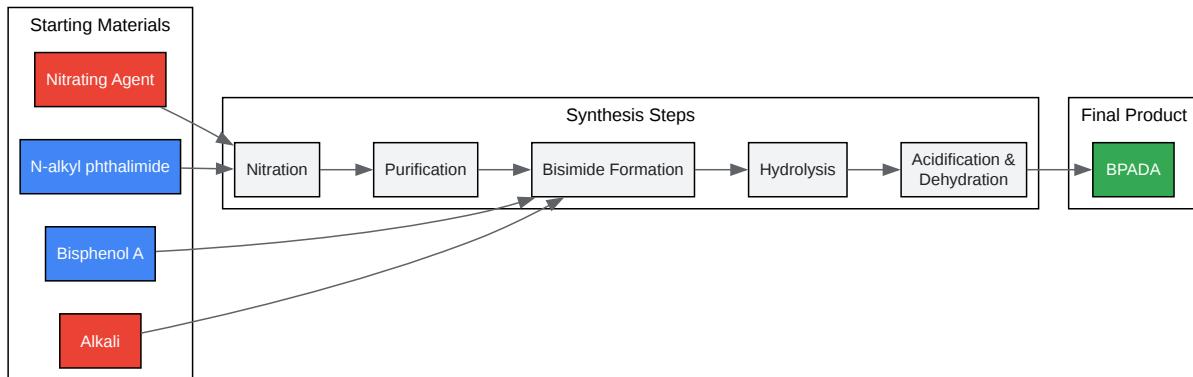
- N-alkyl phthalimide
- Nitrating agent (e.g., nitric acid/sulfuric acid mixture)
- Bisphenol A
- Alkali (e.g., sodium hydroxide)
- Solvent (e.g., toluene)

- Dehydrating agent (e.g., acetic anhydride)

Procedure:

- Nitration of N-alkyl phthalimide: N-alkyl phthalimide is nitrated to produce N-alkyl nitrophthalimide.[\[7\]](#)
- Purification of N-alkyl nitrophthalimide: The product from the previous step is purified using liquid-liquid extraction or vacuum distillation.[\[7\]](#)
- Formation of Bisimide: The purified N-alkyl nitrophthalimide is reacted with a bisphenol alkali salt (formed by reacting Bisphenol A with an alkali like NaOH) to form a bisimide. This reaction is typically carried out at a solids level of at least 30% by weight.[\[7\]](#)
- Hydrolysis: The bisimide is then hydrolyzed to form a tetra-acid salt.[\[7\]](#)
- Acidification and Dehydration: The tetra-acid salt is acidified and subsequently dehydrated to yield the final product, **2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride** (BPADA).[\[7\]](#)

Purification: BPADA can be purified by recrystallization from a mixture of toluene and acetic anhydride.[\[8\]](#)



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- To cite this document: BenchChem. [Synonyms for 2,2-Bis(4-(3,4-dicarboxyphenoxy)phenyl)propane dianhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329655#synonyms-for-2-2-bis-4-3-4-dicarboxyphenoxy-phenyl-propane-dianhydride>]

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